

# A Comprehensive Technical Guide to the Thermochemical Properties of Propyl Butanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propyl butyrate*

Cat. No.: *B092370*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the essential thermochemical data for propyl butanoate ( $C_7H_{14}O_2$ ). The information is presented in a clear and structured format to facilitate its use in research, development, and scientific applications. This document includes tabulated thermochemical properties, detailed experimental methodologies for their determination, and graphical representations of relevant chemical and experimental workflows.

## Thermochemical Data of Propyl Butanoate

Propyl butanoate, also known as **propyl butyrate**, is an ester with the characteristic odor of pineapple.<sup>[1][2]</sup> Its thermochemical properties are crucial for understanding its behavior in various chemical processes, including its synthesis, combustion, and vaporization. The following tables summarize the key thermochemical data for propyl butanoate.

Table 1: Enthalpy Data for Propyl Butanoate

Thermochemical Property	State	Value	Units	Source(s)
Standard Enthalpy of Combustion ( $\Delta_c H^\circ$ liquid)	Liquid	-4116.0 $\pm$ 1.7	kJ/mol	[3][4]
Enthalpy of Formation ( $\Delta_f H^\circ$ gas)	Gas	-502.50	kJ/mol	[5]
Enthalpy of Formation ( $\Delta_f H^\circ$ liquid)	Liquid	-543.50	kJ/mol	[5]
Enthalpy of Vaporization ( $\Delta_{vap} H^\circ$ )	Liquid	41.00	kJ/mol	[4][5]
Enthalpy of Fusion ( $\Delta_{fus} H^\circ$ )	Solid	16.85	kJ/mol	[5]

Table 2: Heat Capacity and Other Thermodynamic Properties

Thermochemical Property	State	Value	Units	Source(s)
Ideal Gas Heat Capacity ( $C_{p,gas}$ )	Gas	179.31 (at 298.15 K)	J/mol·K	[5]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	Not Specified	-291.68	kJ/mol	[5]
Molar Mass	-	130.187	g/mol	[1]
Boiling Point	-	143 °C (416 K)	-	[6][7]
Melting Point	-	-95.2 °C	-	[7][8]

## Experimental Protocols

The determination of the thermochemical data presented above relies on precise experimental techniques. This section details the methodologies for key experiments.

### Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of liquid propyl butanoate is determined using a bomb calorimeter.<sup>[9][10][11]</sup> This technique measures the heat released when a substance is completely burned in a constant-volume container filled with excess oxygen.

Experimental Procedure:

- **Sample Preparation:** A precisely weighed sample (typically around 1 gram) of high-purity propyl butanoate is placed in a crucible within the bomb calorimeter.<sup>[11]</sup> A fuse wire of known length is positioned to be in contact with the sample.<sup>[12]</sup>
- **Assembly and Pressurization:** The crucible is placed inside the steel bomb, which is then sealed. The bomb is purged with a small amount of oxygen to remove any atmospheric nitrogen and then pressurized with pure oxygen to approximately 30 atm.<sup>[9][12]</sup>
- **Calorimeter Setup:** The sealed bomb is submerged in a known volume of water in the calorimeter's bucket. The calorimeter is assembled with a stirrer, a thermometer (or temperature probe), and an ignition system.<sup>[9]</sup> The entire setup is placed within an insulating jacket to minimize heat exchange with the surroundings.
- **Ignition and Data Acquisition:** The stirrer is activated to ensure a uniform water temperature. The initial temperature of the water is recorded for a few minutes to establish a baseline.<sup>[11]</sup> The sample is then ignited by passing an electric current through the fuse wire.<sup>[9]</sup> The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by calibrating it with a substance of known heat of combustion, such as benzoic acid.<sup>[11]</sup> The heat released by the combustion of the propyl butanoate sample is calculated from the observed temperature change, accounting for the heat capacity of the calorimeter and the heat

released by the combustion of the fuse wire.[12] The standard enthalpy of combustion is then calculated per mole of the substance.

## Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined using several methods, including the transpiration method and differential scanning calorimetry (DSC).

This method involves measuring the vapor pressure of the substance at different temperatures.  
[5]

### Experimental Procedure:

- **Sample Placement:** A sample of propyl butanoate is placed in a saturator, which is maintained at a constant temperature.
- **Gas Flow:** An inert carrier gas (e.g., nitrogen) is passed through the saturator at a known and controlled flow rate.[5] The carrier gas becomes saturated with the vapor of the propyl butanoate.
- **Condensation and Quantification:** The gas mixture exiting the saturator is passed through a cold trap to condense the propyl butanoate vapor. The amount of condensed substance is determined, often by gas chromatography.[5]
- **Vapor Pressure Calculation:** The partial pressure of the propyl butanoate in the saturated gas stream (which is equal to its vapor pressure at that temperature) is calculated using the ideal gas law from the amount of condensed substance and the volume of the carrier gas passed through.
- **Enthalpy of Vaporization Determination:** This procedure is repeated at several different temperatures. The enthalpy of vaporization is then determined from the slope of the plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.

DSC can also be used to measure the enthalpy of vaporization by quantifying the heat flow associated with the phase transition.[7]

#### Experimental Procedure:

- **Sample Preparation:** A small, accurately weighed sample of propyl butanoate (typically a few milligrams) is placed in a pierced crucible.<sup>[7]</sup>
- **DSC Measurement:** The crucible is placed in the DSC instrument, which heats the sample at a controlled rate.<sup>[7]</sup>
- **Data Analysis:** As the sample reaches its boiling point, a significant endothermic peak is observed in the thermogram, corresponding to the heat absorbed during vaporization. The area under this peak is integrated to determine the enthalpy of vaporization.<sup>[7]</sup>

## Determination of Heat Capacity

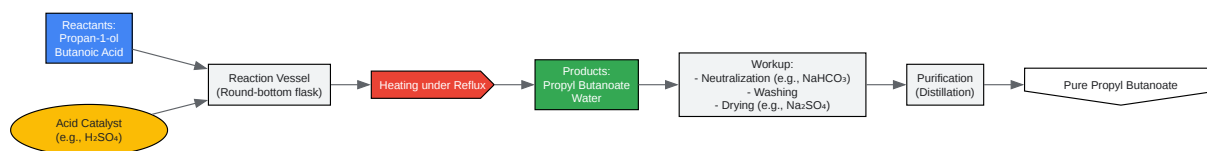
The heat capacity of liquid propyl butanoate can be measured using a calorimeter, often by an electrical method.<sup>[13][14]</sup>

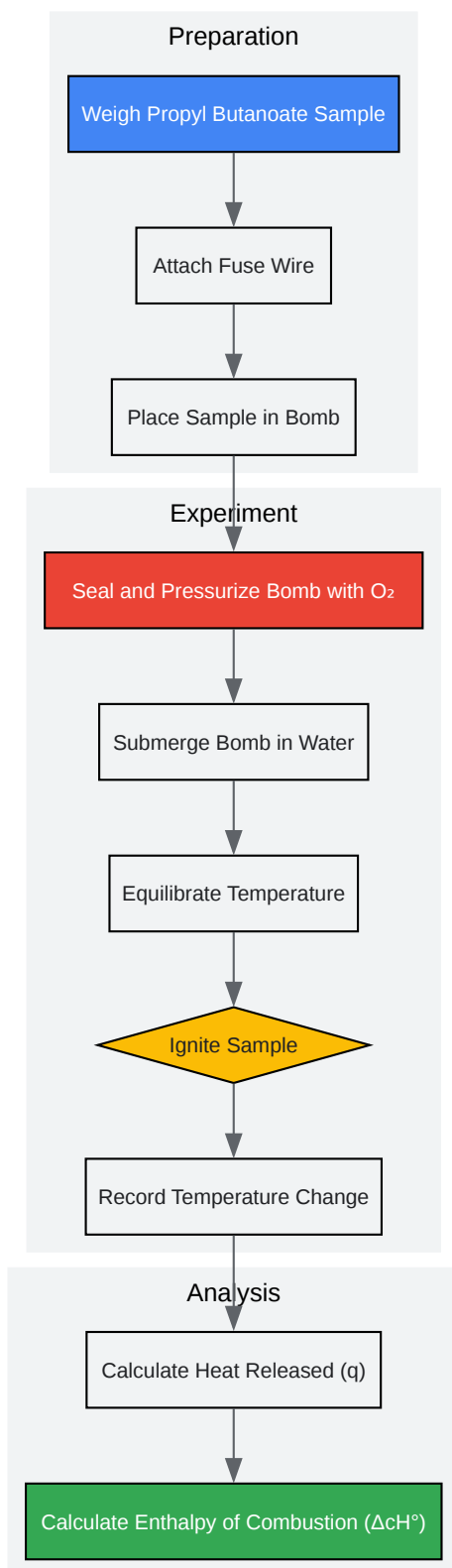
#### Experimental Procedure:

- **Calorimeter Setup:** A known mass of liquid propyl butanoate is placed in a calorimeter equipped with an electrical immersion heater and a thermometer or temperature sensor.<sup>[13]</sup> The calorimeter is insulated to minimize heat loss.
- **Heating and Measurement:** A constant electrical power (determined by measuring the voltage and current) is supplied to the heater for a specific duration, and the resulting temperature change of the liquid is recorded.<sup>[13][15]</sup>
- **Calculation:** The heat capacity is calculated from the electrical energy supplied, the mass of the liquid, and the measured temperature rise. The heat absorbed by the calorimeter itself is accounted for through a prior calibration.

## Visualizations

The following diagrams illustrate the synthesis of propyl butanoate and a typical experimental workflow for bomb calorimetry.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fiveable.me [fiveable.me]
- 2. uobabylon.edu.iq [uobabylon.edu.iq]
- 3. Propyl butyrate synthesis - chemicalbook [chemicalbook.com]
- 4. ucc.ie [ucc.ie]
- 5. researchgate.net [researchgate.net]
- 6. cerritos.edu [cerritos.edu]
- 7. calnesis.com [calnesis.com]
- 8. Fischer Esterification - Chemistry Steps [chemistrysteps.com]
- 9. ME 354 Lab - Bomb Calorimeter Experiment [www2.latech.edu]
- 10. Preparation procedures of food and beverage samples for oxygen bomb calorimetry: A scoping review and reporting checklist - PMC [pmc.ncbi.nlm.nih.gov]
- 11. ocf.berkeley.edu [ocf.berkeley.edu]
- 12. youtube.com [youtube.com]
- 13. thestudentroom.co.uk [thestudentroom.co.uk]
- 14. pubs.aip.org [pubs.aip.org]
- 15. Measure the Specific Heat of Water and Other Fluids : 5 Steps (with Pictures) - Instructables [instructables.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermochemical Properties of Propyl Butanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092370#thermochemical-data-of-propyl-butanoate]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)